

Proper Disposal of Nikethamide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nikethamide (Standard)

Cat. No.: B1678874

[Get Quote](#)

For immediate release: This document provides essential guidance on the proper disposal procedures for Nikethamide, a toxic and hazardous chemical. Researchers, scientists, and drug development professionals must adhere to these protocols to ensure safety and compliance with environmental regulations. Due to its hazardous nature, Nikethamide requires specialized disposal methods and should not be treated as common laboratory waste.

Nikethamide is classified as toxic if swallowed and causes serious eye irritation.^{[1][2]} Improper disposal can lead to environmental contamination and pose a significant health risk. Therefore, all personnel handling this substance must be thoroughly familiar with the following procedures.

Key Disposal Principles

The fundamental principle for Nikethamide disposal is to treat it as hazardous waste. It must be disposed of in a safe manner that complies with all local, regional, national, and international regulations.^[1] Under no circumstances should Nikethamide or its containers be emptied into drains or disposed of with general laboratory trash.^[1]

All waste containing Nikethamide must be collected at a designated hazardous or special waste collection point.^[1] This ensures that the waste is handled by licensed and qualified professionals who can manage its treatment and disposal safely.

Summary of Nikethamide Hazard and Disposal Information

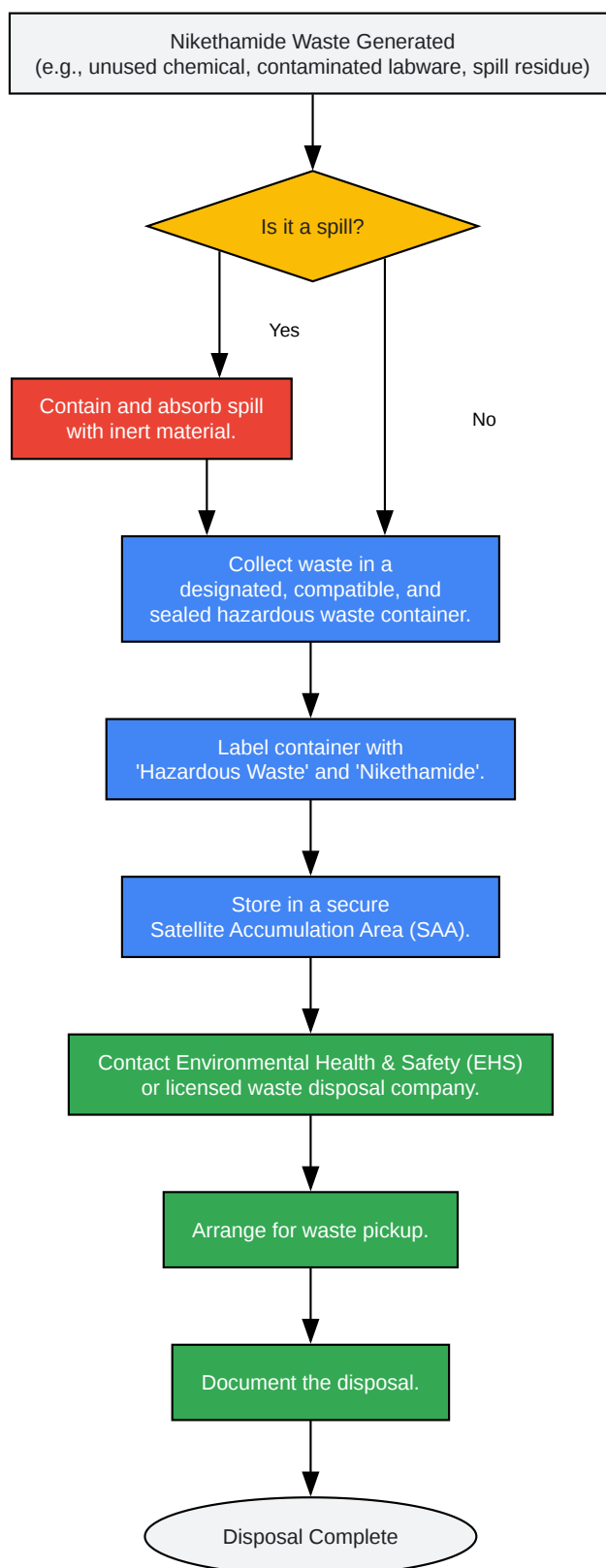
Characteristic	Description	Citation
Chemical Name	Nikethamide	[2]
CAS Number	59-26-7	[2]
Primary Hazards	Toxic if swallowed (Acute Toxicity, Oral, Category 3), Causes serious eye irritation (Category 2A)	[1][2]
GHS Pictogram	Skull and crossbones	[1]
Signal Word	Danger	[1]
UN Number	UN 2810	[1]
Proper Shipping Name	TOXIC LIQUID, ORGANIC, N.O.S.	[1]
Primary Disposal Route	Hazardous waste collection by a licensed disposal facility	[1][3][4]
Prohibited Disposal	Do not empty into drains or dispose of with regular trash	[1][3]

Step-by-Step Disposal Protocol for Nikethamide Waste

- Segregation and Collection:
 - Collect all Nikethamide waste, including pure substance, solutions, and contaminated materials (e.g., gloves, absorbent pads), in a designated and properly labeled hazardous waste container.
 - Ensure the container is compatible with Nikethamide and is kept securely closed except when adding waste.[5]
 - Waste should be accumulated in a designated Satellite Accumulation Area (SAA) within the laboratory.[6]

- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" and the chemical name "Nikethamide".[\[5\]](#)
 - Include any other components of the waste mixture.
- Storage:
 - Store the sealed waste container in a secure, well-ventilated area, away from incompatible materials.[\[3\]](#)
 - The storage area should be designated for hazardous waste.
- Spill Management:
 - In the event of a spill, absorb the Nikethamide with an inert, non-combustible material such as diatomite or universal binders.[\[2\]](#)
 - Collect the contaminated absorbent material and any contaminated debris into a designated hazardous waste container.[\[2\]](#)[\[5\]](#)
 - Decontaminate the spill area and cleaning equipment, typically by scrubbing with alcohol. [\[2\]](#) All materials used for cleanup should be disposed of as hazardous waste.[\[5\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for the pickup and disposal of the Nikethamide waste.[\[7\]](#)[\[8\]](#)
 - Provide the waste disposal company with accurate information about the composition of the waste.
- Record Keeping:
 - Maintain records of the amount of Nikethamide waste generated and its disposal date, in accordance with institutional and regulatory requirements.[\[8\]](#)

Nikethamide Disposal Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.edqm.eu [sds.edqm.eu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. fishersci.com [fishersci.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. engineering.purdue.edu [engineering.purdue.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- 8. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- To cite this document: BenchChem. [Proper Disposal of Nikethamide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678874#nikethamide-standard-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com